

Personal protective equipment for handling RE 11775

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Compound of Interest

Compound Name: **RE 11775**

Cat. No.: **B1679240**

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Essential Safety and Handling Guide for RE 11775

IMMEDIATE SAFETY AND LOGISTICAL INFORMATION

This document provides crucial safety protocols and operational guidance for the handling and disposal of **RE 11775**, a carbamate insecticide. The information is intended for researchers, scientists, and drug development professionals.

RE 11775, also known as 3,4,5-Trimethylphenyl methylcarbamate (CAS Number: 25474-41-3), requires careful handling due to its potential hazards.[\[1\]](#)[\[2\]](#) As a member of the carbamate class of pesticides, it is known to affect the nervous system.[\[2\]](#) Some sources indicate that **RE 11775** may be a suspected carcinogen, warranting special safety precautions.[\[3\]](#)

Personal Protective Equipment (PPE)

When handling **RE 11775**, a comprehensive approach to personal protection is essential to minimize exposure. The following table summarizes the recommended PPE.

Protection Type	Specific Recommendations	Rationale
Eye Protection	Tightly fitting safety goggles or a face shield.	To prevent contact with eyes, which can cause irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, butyl rubber).	To prevent skin contact, as carbamates can be dermally toxic.
Respiratory Protection	Use in a well-ventilated area. If aerosols or dust may be generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	To prevent inhalation, which is a primary route of exposure.
Protective Clothing	A lab coat or chemical-resistant apron should be worn. For larger quantities or potential for splashing, chemical-resistant coveralls are advised.	To protect the skin from accidental splashes or contamination.

Note: The information above is based on general safety protocols for carbamate pesticides. Always consult the specific Safety Data Sheet (SDS) for **RE 11775** for definitive PPE guidance.

Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

- Handling:
 - Work in a well-ventilated area, preferably within a chemical fume hood.
 - Avoid the formation of dust and aerosols.
 - Use non-sparking tools to prevent ignition sources.[\[4\]](#)[\[5\]](#)

- Avoid contact with skin and eyes.[4][5]
- Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly closed, original container in a dry, cool, and well-ventilated place.[4][5]
 - Keep away from incompatible materials such as strong acids, bases, and oxidizing agents.
 - Store separately from food and animal feed.

Disposal Plan

The disposal of **RE 11775** and its containers must be managed to prevent environmental contamination and exposure risks.

- Unused Product:
 - For small quantities, chemical degradation through alkaline hydrolysis is a recommended method for carbamate pesticides. For every 5 lbs of carbaryl (a similar carbamate), 2 lbs of flake caustic soda (sodium hydroxide) is suggested to be added to facilitate decomposition.[6]
 - Alternatively, the product may be incinerated in a licensed hazardous waste incinerator.[6]
- Contaminated Materials:
 - Absorb spills with an inert material such as sand or earth and place in a sealed container for disposal.[7]
 - Contaminated PPE and other materials should be placed in a labeled, sealed bag or container and disposed of as hazardous waste according to local, state, and federal regulations.
- Empty Containers:
 - Do not reuse empty containers.

- Thoroughly rinse containers with a suitable solvent, and dispose of the rinsate as hazardous waste. The cleaned container can then be disposed of according to regulations.

Experimental Protocol: Larval Mosquito Bioassay for Insecticide Efficacy

RE 11775 has shown effectiveness against organophosphorus-resistant mosquitoes.^[8] The following is a generalized protocol for assessing the efficacy of **RE 11775** against mosquito larvae.^[9]

Objective: To determine the median lethal concentration (LC50) of **RE 11775** for a target mosquito species.

Materials:

- **RE 11775**
- Acetone or other suitable solvent
- Third-instar mosquito larvae
- 24-well plates
- Deionized water
- Pipettes
- Incubator

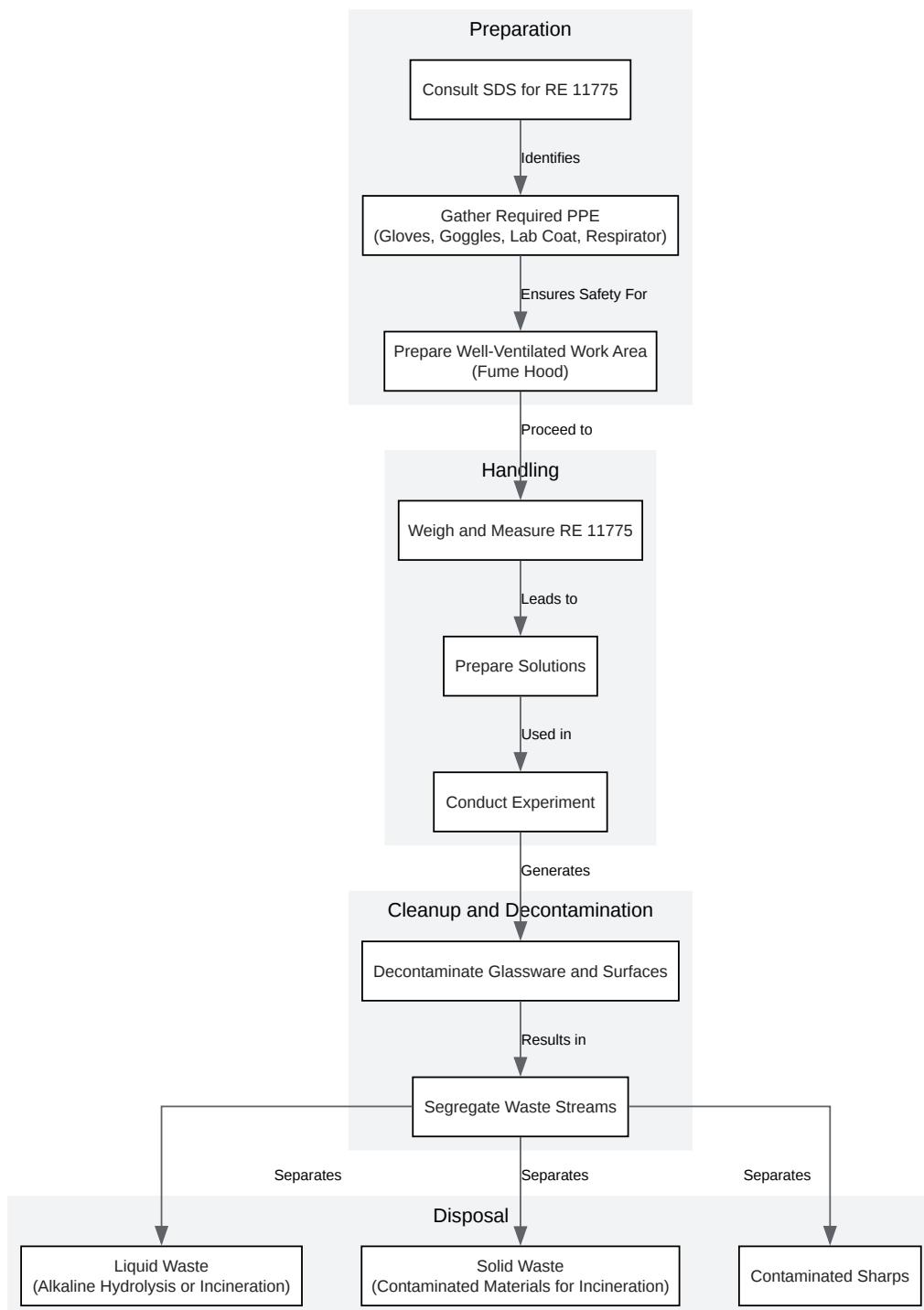
Methodology:

- Preparation of Stock Solution: Prepare a stock solution of **RE 11775** in the chosen solvent (e.g., 1% solution in acetone).
- Serial Dilutions: Perform serial dilutions of the stock solution to create a range of concentrations to be tested.
- Larval Exposure:

- In each well of a 24-well plate, place 20-25 third-instar mosquito larvae.
- Remove excess water and add 1 mL of deionized water to each well.
- Add the appropriate volume of the diluted **RE 11775** solution to each well to achieve the desired final concentrations.
- Include a control group with only the solvent and a negative control with only deionized water.
- Incubation: Incubate the plates at a constant temperature (e.g., 25°C) and a 12:12 hour light:dark cycle.
- Mortality Assessment: Record the number of dead larvae in each well at 24, 48, and 72 hours post-exposure. Larvae are considered dead if they do not move when gently prodded.
- Data Analysis: Use probit analysis to calculate the LC50 value and its 95% confidence intervals.

Visualized Workflow for Safe Handling of **RE 11775**

Safe Handling and Disposal Workflow for RE 11775

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Caption: Logical workflow for the safe handling and disposal of **RE 11775**.

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